

Molecular structure and weight of Ethyl 4-acetyl-5-oxohexanoate.

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Compound of Interest

Compound Name: Ethyl 4-acetyl-5-oxohexanoate

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An In-depth Technical Guide to Ethyl 4-acetyl-5-oxohexanoate

This document provides a comprehensive overview of the molecular structure, properties, and synthesis of **Ethyl 4-acetyl-5-oxohexanoate**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

Ethyl 4-acetyl-5-oxohexanoate is an organic compound with the chemical formula $C_{10}H_{16}O_4$.^{[1][2][3][4]} It is also known by the synonym Ethyl 4,4-diacetylbutyrate.^[4] The molecule features a hexanoate backbone with two acetyl groups attached to the fourth carbon position and an ethyl ester at the terminus.

Chemical Identifiers

Identifier	Value
IUPAC Name	ethyl 4-acetyl-5-oxohexanoate
CAS Number	2832-10-2
Molecular Formula	C10H16O4
Molecular Weight	200.23 g/mol
SMILES	CCOC(=O)CCC(C(C)=O)C(C)=O

| InChI Key | YRSGDLIATOURQO-UHFFFAOYSA-N |

Physicochemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[1][5]
Density	1.067 g/mL at 25 °C[6]
Boiling Point	153-154 °C at 19 mmHg[6]
Refractive Index	1.457 (n _{20/D})[6]

| Solubility | Soluble in organic solvents such as ethanol and dimethylformamide[1] |

Experimental Protocols

Synthesis of Ethyl 4-acetyl-5-oxohexanoate

A common method for the preparation of **Ethyl 4-acetyl-5-oxohexanoate** involves the reaction of Ethyl 5-oxohexanoate with acetyl chloride in an alkaline environment.[1]

Materials:

- Ethyl 5-oxohexanoate
- Acetyl chloride

- A suitable base (e.g., sodium ethoxide)
- Anhydrous ethanol (as solvent)
- Hydrochloric acid (for neutralization)
- Sodium chloride solution (for washing)
- Anhydrous magnesium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- A solution of sodium ethoxide is prepared by dissolving sodium metal in anhydrous ethanol under an inert atmosphere (e.g., argon or nitrogen) in a round-bottom flask equipped with a reflux condenser and a dropping funnel. The solution is cooled to 0 °C.
- Ethyl 5-oxohexanoate is added dropwise to the cooled ethoxide solution with continuous stirring.
- Acetyl chloride is then added dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for a specified period to ensure the completion of the reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the mixture is cooled to room temperature, and the excess base is neutralized by the careful addition of dilute hydrochloric acid.
- The resulting mixture is transferred to a separatory funnel, and the aqueous layer is extracted multiple times with an organic solvent like diethyl ether.
- The combined organic layers are washed with a saturated sodium chloride solution, dried over anhydrous magnesium sulfate, and filtered.

- The solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is then purified by vacuum distillation to yield pure **Ethyl 4-acetyl-5-oxohexanoate**.^[1]

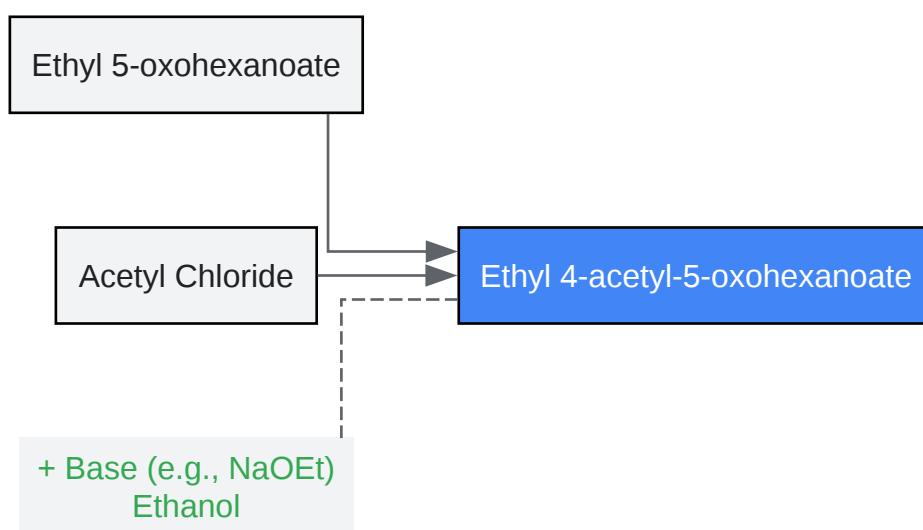
Applications in Research and Development

Ethyl 4-acetyl-5-oxohexanoate serves as a valuable intermediate in organic synthesis.

Notably, it has been utilized in the synthesis of curcumin analogs, which have shown potential as antiandrogenic agents for applications in anti-prostate cancer research.^[6] Its fruity aroma also leads to its use as an ingredient in food flavorings.^[1]

Visualizations

Synthesis Pathway of **Ethyl 4-acetyl-5-oxohexanoate**



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Synthesis of **Ethyl 4-acetyl-5-oxohexanoate**.

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